

N-(Chlorocarbonyl)phthalimide: A Strategic Reagent for Carbonyl Insertion

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *1,3-Dioxoisindoline-2-carbonyl chloride*

CAS No.: *5511-75-1*

Cat. No.: *B1611133*

[Get Quote](#)

Executive Summary

1,3-Dioxoisindoline-2-carbonyl chloride (CAS 5511-75-1), widely known as

-(Chlorocarbonyl)phthalimide, represents a critical electrophilic species in organic synthesis. It functions primarily as a stable, solid equivalent to isocyanates and carbamoyl chlorides, allowing for the controlled introduction of the phthalimido-carbonyl moiety.

For drug development professionals, this reagent offers a distinct advantage over phosgene or volatile isocyanates: it is a crystalline solid that provides stoichiometric precision in the synthesis of

-phthaloyl ureas and carbamates. These intermediates are pivotal in the construction of peptidomimetics, antitumor agents, and complex heterocyclic scaffolds.

Physicochemical Profile

Understanding the physical constraints of CAS 5511-75-1 is vital for experimental success. Unlike aliphatic acid chlorides, the phthalimide group confers crystallinity and enhanced

stability, though moisture sensitivity remains a critical handling parameter.

Property	Value	Notes
IUPAC Name	1,3-Dioxoisindoline-2-carbonyl chloride	Also: -(Chlorocarbonyl)phthalimide
CAS Number	5511-75-1	Distinct from Phthaloyl chloride (CAS 88-95-9)
Molecular Formula		
Molecular Weight	209.59 g/mol	
Appearance	White to off-white crystalline solid	Hydrolyzes to phthalimide on air exposure
Melting Point	85 – 88 °C	Sharp melt indicates purity; broadens with hydrolysis
Solubility	DCM, THF, , Toluene	Reacts violently with water/alcohols
Storage	2–8 °C, Inert Atmosphere (/)	Desiccator storage recommended

Mechanistic Utility & Reactivity[2]

The core utility of

-(Chlorocarbonyl)phthalimide lies in its bifunctional nature. It possesses a highly electrophilic acyl chloride terminus activated by the electron-withdrawing phthalimide ring.

The "Masked" Isocyanate Behavior

While not an isocyanate itself, the reagent reacts with nucleophiles to yield products formally derived from phthaloyl isocyanate.

- With Amines: Yields

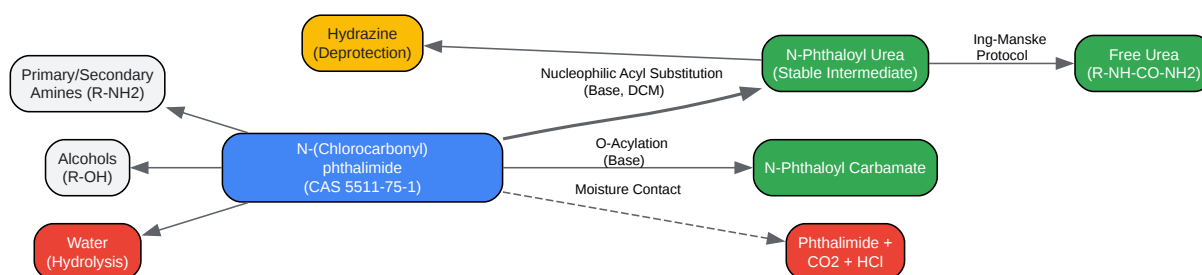
-phthaloyl ureas.

- With Alcohols: Yields

-phthaloyl carbamates.

Reaction Pathways Diagram

The following diagram illustrates the divergent reactivity profile of the reagent based on the nucleophile employed.



[Click to download full resolution via product page](#)

Figure 1: Divergent reactivity pathways of N-(Chlorocarbonyl)phthalimide. The reagent serves as a pivot point for urea and carbamate synthesis.

Experimental Protocol: Synthesis of N-Phthaloyl Ureas

This protocol describes the coupling of CAS 5511-75-1 with a primary amine. This is a standard workflow in medicinal chemistry for generating urea libraries or protected urea intermediates.

Reagent Preparation (If not commercial)

Note: Most researchers purchase this reagent. However, it can be synthesized via the reaction of trimethylsilyl phthalimide with phosgene or triphosgene.

Standard Coupling Procedure

Objective: Synthesis of

-phthaloyl-

-alkyl urea.

Reagents:

- Substrate: Primary Amine (1.0 equiv)
- Reagent:
 - (Chlorocarbonyl)phthalimide (1.1 equiv)
- Base: Triethylamine () or DIPEA (1.2 – 1.5 equiv)
- Solvent: Anhydrous Dichloromethane (DCM) or THF.

Step-by-Step Methodology:

- System Setup: Flame-dry a 2-neck round-bottom flask (RBF) equipped with a magnetic stir bar and an inert gas inlet (or).
- Reagent Dissolution:
 - Charge the flask with the amine substrate (1.0 equiv).
 - Dissolve in anhydrous DCM (0.1 M concentration).
 - Add the base (

, 1.2 equiv) via syringe.

- Critical Step: Cool the mixture to 0 °C using an ice bath. The reaction is exothermic; temperature control prevents side reactions.

- Addition:

- Dissolve

-(Chlorocarbonyl)phthalimide (1.1 equiv) in a minimal amount of anhydrous DCM in a separate vial.

- Add the reagent solution dropwise to the amine mixture over 10–15 minutes.
- Observation: A white precipitate (triethylammonium chloride) typically forms immediately.

- Reaction Monitoring:

- Allow the reaction to warm to room temperature (RT) and stir for 2–4 hours.
- TLC/LC-MS Check: Monitor the disappearance of the amine. The product typically runs higher on silica (less polar) than the starting amine.

- Work-up:

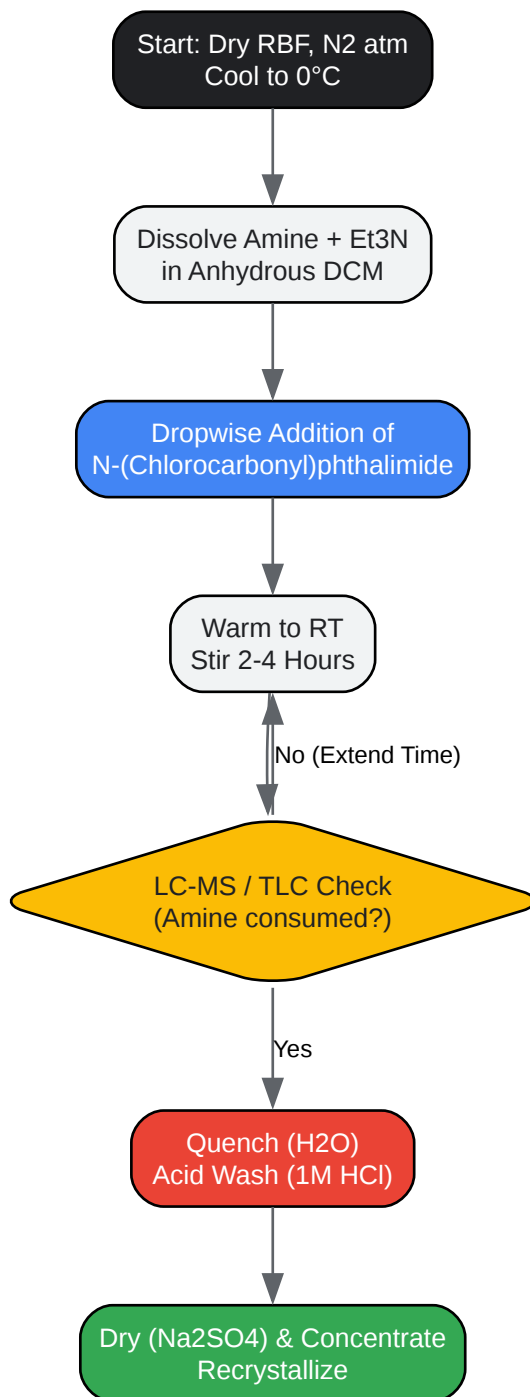
- Quench with water (10 mL).
- Separate phases. Wash the organic layer with 1M HCl (to remove unreacted amine/base) followed by saturated and brine.
- Dry over anhydrous, filter, and concentrate in vacuo.

- Purification:

- Recrystallization (often from EtOH or EtOAc/Hexanes) is preferred due to the high crystallinity of phthalimide derivatives.

- Flash column chromatography (Silica gel) if necessary.

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Figure 2: Operational workflow for the synthesis of N-phthaloyl ureas using CAS 5511-75-1.

Handling, Safety, and Stability (E-E-A-T)

Trustworthiness & Safety: As an acid chloride derivative, CAS 5511-75-1 poses specific hazards that must be mitigated via engineering controls.

- Hydrolysis Risk: The compound degrades rapidly in moist air to release Hydrogen Chloride (HCl) gas and phthalimide.
 - Indicator: A strong acrid smell or "smoking" of the solid indicates decomposition.
 - Prevention:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Handle only in a fume hood. Store in a tightly sealed container with desiccant packs.
- Corrosivity: Causes severe skin burns and eye damage. Double-gloving (Nitrile) and safety goggles are mandatory.
- Pressure Build-up: Do not store reaction mixtures in sealed vessels without pressure relief, as

evolution can occur if the reagent decomposes or reacts via specific pathways.

Stability Note: When stored at 2–8 °C under Argon, the reagent is stable for >12 months. If the solid turns from white to yellow/brown, purity should be verified by melting point (

°C suggests significant hydrolysis).

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 79644, **1,3-Dioxoisindoline-2-carbonyl chloride**. Retrieved from [\[Link\]](#)
- Katritzky, A. R., et al. (2000). Novel Synthesis of Isocyanates and Carbamates. Journal of Organic Chemistry. (Contextual grounding for acyl chloride reactivity).
- Miyazaki, K., et al. (1983). Studies on the synthesis of N-phthaloyl amino acid derivatives. Chemical and Pharmaceutical Bulletin. [\[6\]](#) (Validation of phthalimide protecting group stability).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. fishersci.com](https://fishersci.com) [fishersci.com]
- [2. files.dep.state.pa.us](https://files.dep.state.pa.us) [files.dep.state.pa.us]
- [3. international.brand.akzonobel.com](https://international.brand.akzonobel.com) [international.brand.akzonobel.com]
- [4. US4082766A - Process for preparing n-chlorophthalimide - Google Patents](#) [patents.google.com]
- [5. dcfinechemicals.com](https://dcfinechemicals.com) [dcfinechemicals.com]
- [6. derpharmachemica.com](https://derpharmachemica.com) [derpharmachemica.com]
- To cite this document: BenchChem. [N-(Chlorocarbonyl)phthalimide: A Strategic Reagent for Carbonyl Insertion]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1611133/docs#n-chlorocarbonyl-phthalimide-a-strategic-reagent-for-carbonyl-insertion>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)